

# An In-depth Technical Guide to 1,4-Dihydroxy-2,2-dimethylpiperazine

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## Compound of Interest

Compound Name: 1,4-Dihydroxy-2,2-dimethylpiperazine

Cat. No.: B040361

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## Abstract

This technical guide provides available information on **1,4-Dihydroxy-2,2-dimethylpiperazine**, a substituted piperazine derivative. The primary identifier for this chemical entity, its CAS number, is provided. Due to the limited availability of public-domain research, this document highlights the current knowledge gap regarding its experimental data, biological activity, and associated signaling pathways.

## Chemical Identification

The Chemical Abstracts Service (CAS) registry number is a unique numerical identifier assigned to every chemical substance. For **1,4-Dihydroxy-2,2-dimethylpiperazine**, this identifier is:

Compound Name	CAS Number
1,4-Dihydroxy-2,2-dimethylpiperazine	118176-37-7[1]

## Structural Information

Molecular Formula: C<sub>6</sub>H<sub>14</sub>N<sub>2</sub>O<sub>2</sub>

Molecular Structure:

Caption: 2D representation of **1,4-Dihydroxy-2,2-dimethylpiperazine**.

## Experimental Data and Protocols

A comprehensive search of publicly available scientific literature and chemical databases did not yield specific experimental protocols or quantitative data for **1,4-Dihydroxy-2,2-dimethylpiperazine**. While research exists on various other piperazine derivatives, including their synthesis and biological activities, this information is not directly transferable to the title compound.<sup>[2][3][4][5][6][7][8][9][10][11]</sup>

The synthesis of related piperazine structures, such as diketopiperazines, often involves the condensation of amino acids.<sup>[2][4][9][11]</sup> For instance, the synthesis of trans-2,5-dimethylpiperazine-1,4-dium dihydrogen diphosphate involved neutralizing fresh diphosphoric acid solution with trans-2,5-dimethylpiperazine base.<sup>[5]</sup> However, no specific synthetic routes for **1,4-Dihydroxy-2,2-dimethylpiperazine** were found.

## Biological Activity and Signaling Pathways

There is currently no available information in the searched scientific literature regarding the biological activity or mechanism of action of **1,4-Dihydroxy-2,2-dimethylpiperazine**.

Piperazine and its derivatives are known to exhibit a wide range of biological activities, including antifungal, antibacterial, and antitumor properties.<sup>[6][7]</sup> For example, certain piperazine-2,5-diones have shown potential as anticancer agents.<sup>[7]</sup> However, without specific studies on the dihydroxy-dimethyl variant, its pharmacological profile remains unknown.

Due to the absence of experimental data on its biological effects, no signaling pathways involving **1,4-Dihydroxy-2,2-dimethylpiperazine** can be described or visualized.

## Future Research Directions

The lack of available data for **1,4-Dihydroxy-2,2-dimethylpiperazine** presents an opportunity for novel research. Future studies could focus on:

- Synthesis: Developing and optimizing a synthetic route for the compound.

- **Characterization:** Full analytical characterization of the molecule using techniques such as NMR, mass spectrometry, and X-ray crystallography.
- **Biological Screening:** Evaluating the compound's activity against a range of biological targets, including cancer cell lines, bacteria, and fungi.
- **Mechanism of Action Studies:** If biological activity is observed, elucidating the underlying signaling pathways and molecular targets.

## Conclusion

While the CAS number for **1,4-Dihydroxy-2,2-dimethylpiperazine** has been identified as 118176-37-7, there is a significant void in the scientific literature regarding its synthesis, experimental data, and biological function. This guide serves to highlight this knowledge gap and encourage further investigation into this potentially novel chemical entity. Researchers in drug discovery and medicinal chemistry may find the exploration of this compound to be a worthwhile endeavor.

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